

# physical and chemical properties of 5-(Bromomethyl)-2-methoxypyridine hydrobromide

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## Compound of Interest

Compound Name: 5-(Bromomethyl)-2-methoxypyridine hydrobromide

Cat. No.: B1401583

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An In-Depth Technical Guide to **5-(Bromomethyl)-2-methoxypyridine hydrobromide**

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **5-(Bromomethyl)-2-methoxypyridine hydrobromide**, a crucial reagent and building block in modern organic synthesis. Designed for researchers, chemists, and professionals in drug development, this document delves into the core physical and chemical properties, reactivity, applications, and safety protocols associated with this compound. The insights provided herein are grounded in established chemical principles and supported by reliable data to ensure scientific integrity and practical utility.

## Introduction and Strategic Importance

**5-(Bromomethyl)-2-methoxypyridine hydrobromide** is a heterocyclic compound highly valued in medicinal chemistry and process development. Its strategic importance stems from its bifunctional nature: it combines a pyridine scaffold, a common motif in pharmacologically active molecules, with a reactive bromomethyl group. This latter feature makes it an excellent electrophilic agent for introducing the (2-methoxy-5-pyridyl)methyl moiety into a wide range of molecular architectures. The hydrobromide salt form enhances the compound's stability and simplifies handling compared to the free base, making it a preferred choice in many synthetic

applications. Understanding its properties is key to leveraging its full potential in the synthesis of novel therapeutics and complex organic materials.

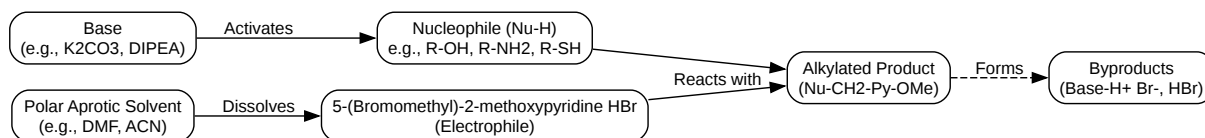
## Chemical Identity and Structural Elucidation

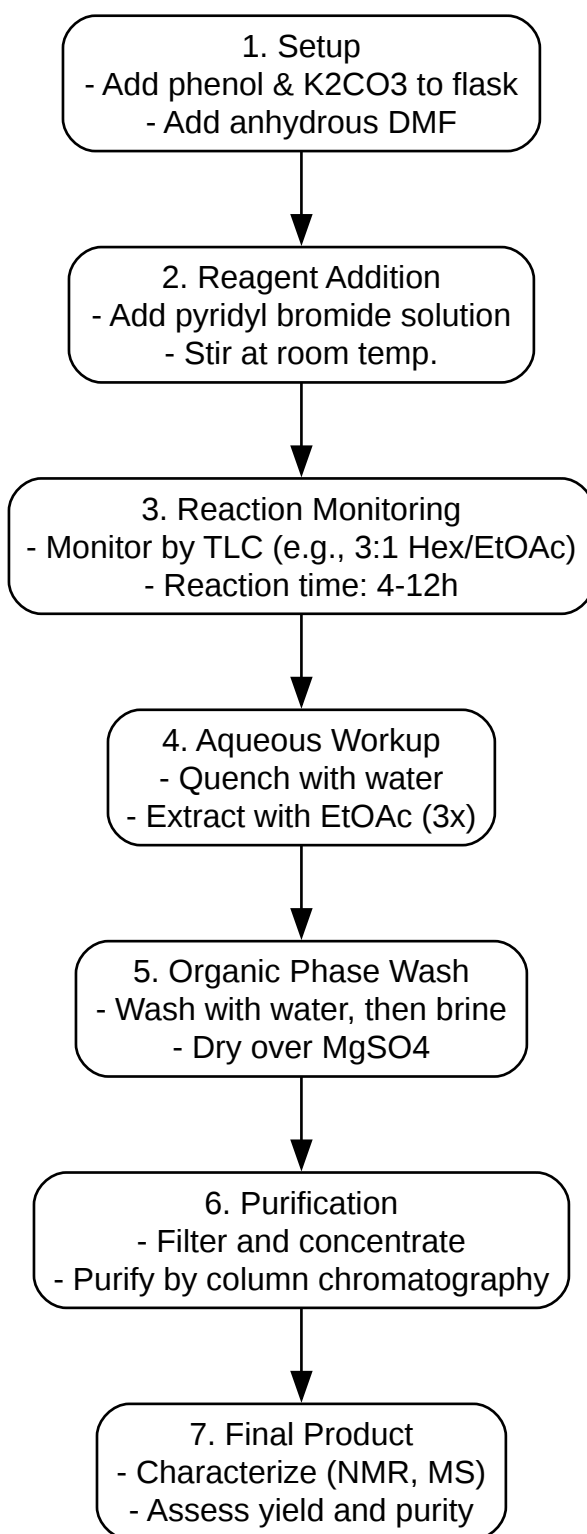
A clear definition of a reagent's identity is the foundation of reproducible science. The following section provides the essential identifiers and structural details for **5-(Bromomethyl)-2-methoxypyridine hydrobromide**.

- Common Synonyms: 5-(Bromomethyl)-2-methoxypyridine HBr[1]
- CAS Number: 1588441-28-4[1][2]
- Molecular Formula:  $C_7H_9Br_2NO$ [1]
- Molecular Weight: 282.96 g/mol [1][2]

## Structural Representation:

The structure consists of a pyridine ring substituted with a methoxy group at the 2-position and a bromomethyl group at the 5-position. The pyridine nitrogen is protonated by hydrobromic acid to form the hydrobromide salt.





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## References

- 1. lookchem.com [lookchem.com]
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